Comparative Mass Spectrometry of Methyl-Substituted Oxanes: A Structural Elucidation Guide

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Compound of Interest

Compound Name:	*[(2R,4S)-2-Methyloxan-4-yl]methanol*
CAS No.:	*2243512-68-5*
Cat. No.:	*B2759955*

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Executive Summary

The structural characterization of saturated oxygen heterocycles—specifically methyl-substituted oxanes (tetrahydropyrans)—is a critical task in natural product synthesis, pheromone analysis, and drug metabolite identification. While Nuclear Magnetic Resonance (NMR) is the gold standard for stereochemistry, Gas Chromatography-Mass Spectrometry (GC-MS) remains the workhorse for rapid regioisomer identification in complex mixtures.

This guide provides an in-depth technical comparison of the fragmentation patterns of 2-methyl, 3-methyl, and 4-methyltetrahydropyran. Unlike generic templates, this document focuses on the mechanistic causality of fragmentation—specifically the competition between

-cleavage and ring-opening pathways—to provide a self-validating system for isomer differentiation.

Mechanistic Foundations: The Rules of the Ring

To interpret the mass spectra of methyl-oxanes, one must understand the hierarchy of gas-phase ion chemistry governing cyclic ethers.

The Dominance of -Cleavage

In electron ionization (EI, 70 eV), the radical cation (

) is formed by removing an electron from the oxygen lone pair. The most favorable subsequent fragmentation is homolytic

-cleavage, where the bond adjacent to the heteroatom breaks to stabilize the radical.

- Mechanism: The radical site on the oxygen induces cleavage of the C-C bond at the

  -position.

- Outcome: Formation of a resonance-stabilized oxonium ion.

Ring Opening and Retro-Cleavage

When substituents are not in the

-position (i.e., 3-Me and 4-Me isomers), direct loss of the substituent via

-cleavage is geometrically impossible. Instead, the ring must open, leading to complex rearrangements and Retro-Diels-Alder (RDA) type fragmentations that yield alkene neutrals and smaller oxygenated ions.

Comparative Analysis of Regioisomers

The three isomers (MW 100.16 g/mol) exhibit distinct spectral fingerprints driven by the position of the methyl group relative to the ether oxygen.

2-Methyltetrahydropyran (The -Cleavage Standard)

This isomer possesses a methyl group directly on the

-carbon.

- Primary Pathway: Direct loss of the methyl radical (

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) via

-cleavage.

- Diagnostic Ion:m/z 85 (

).

- Spectral Signature: The m/z 85 peak is often the base peak (100% relative abundance) or extremely intense. The stability of the resulting secondary oxonium ion drives this pathway effectively, suppressing the molecular ion (

) intensity.

3-Methyltetrahydropyran (The Ring Opener)

The methyl group is on the

-carbon.

-cleavage cannot remove the methyl group directly.

- Primary Pathway:

  -cleavage breaks the C2-C3 or C6-C5 bond, leading to ring opening retaining the methyl group on the chain.

- Secondary Pathway: Subsequent H-rearrangements and loss of ethylene or propene.

- Diagnostic Features:

  - Absence of a dominant m/z 85 peak (distinguishes it from the 2-isomer).

  - Prominent ions at m/z 43 and m/z 57 due to alkyl chain fragmentation after ring opening.

  - The molecular ion (

    , m/z 100) is often more visible than in the 2-isomer due to the lack of a facile direct elimination pathway.

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4-Methyltetrahydropyran (The Symmetric Isomer)

The molecule possesses a plane of symmetry through the oxygen and C4.

- Primary Pathway: Retro-cleavage mechanisms dominate.
- Diagnostic Features:
  - Similar to the 3-isomer, it lacks the m/z 85 spike.
  - Fragmentation often yields m/z 55 (

) and m/z 41 (

) derived from the hydrocarbon backbone upon ejection of formaldehyde or other oxygenated neutrals.

Summary Data Table: Diagnostic Ions

Isomer	Structure	Key Mechanism	Base Peak (Typical)	Diagnostic Ion	(m/z 100) Intensity
2-Methyl	-substituted	Direct -cleavage (Loss of)	m/z 85	85 ( )	Weak (<10%)
3-Methyl	-substituted	Ring opening / Inductive cleavage	m/z 43 or 57	56/57 (Complex rearrangement)	Moderate
4-Methyl	-substituted	Retro-cleavage / RDA	m/z 55 or 41	55 (Hydrocarbon fragment)	Moderate

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Distinguishing from Alternatives (Isomeric Oxolanes)

A common challenge is distinguishing methyl-oxanes (6-membered) from isomeric ethyl-oxolanes (5-membered, e.g., 2-ethyltetrahydrofuran) or dimethyl-oxolanes.

- 2-Ethyltetrahydrofuran (MW 100): Also undergoes

  -cleavage.

  - Loss of Ethyl: Cleavage of the ethyl group yields an

    ion at m/z 71.

  - Differentiation: If you see a dominant m/z 85, it's 2-Me-Oxane. If you see a dominant m/z 71, it's 2-Et-Oxolane. This "n-1 rule" for cyclic ethers is highly reliable.

Experimental Protocol

To ensure reproducible fragmentation patterns for library matching, the following protocol is recommended.

Sample Preparation

- Solvent: Dilute sample to ~10 ppm in Dichloromethane (DCM) or Hexane. Avoid methanol to prevent acetal formation if trace acid is present.
- Derivatization: None required for these volatile ethers.

GC-MS Acquisition Parameters

- Inlet: Split mode (20:1) at 250°C.
- Column: Non-polar phase (e.g., DB-5ms or equivalent), 30m x 0.25mm ID.
- Oven Program: 40°C (hold 2 min)

  10°C/min

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200°C. (Low initial temperature is crucial for separating volatile isomers).

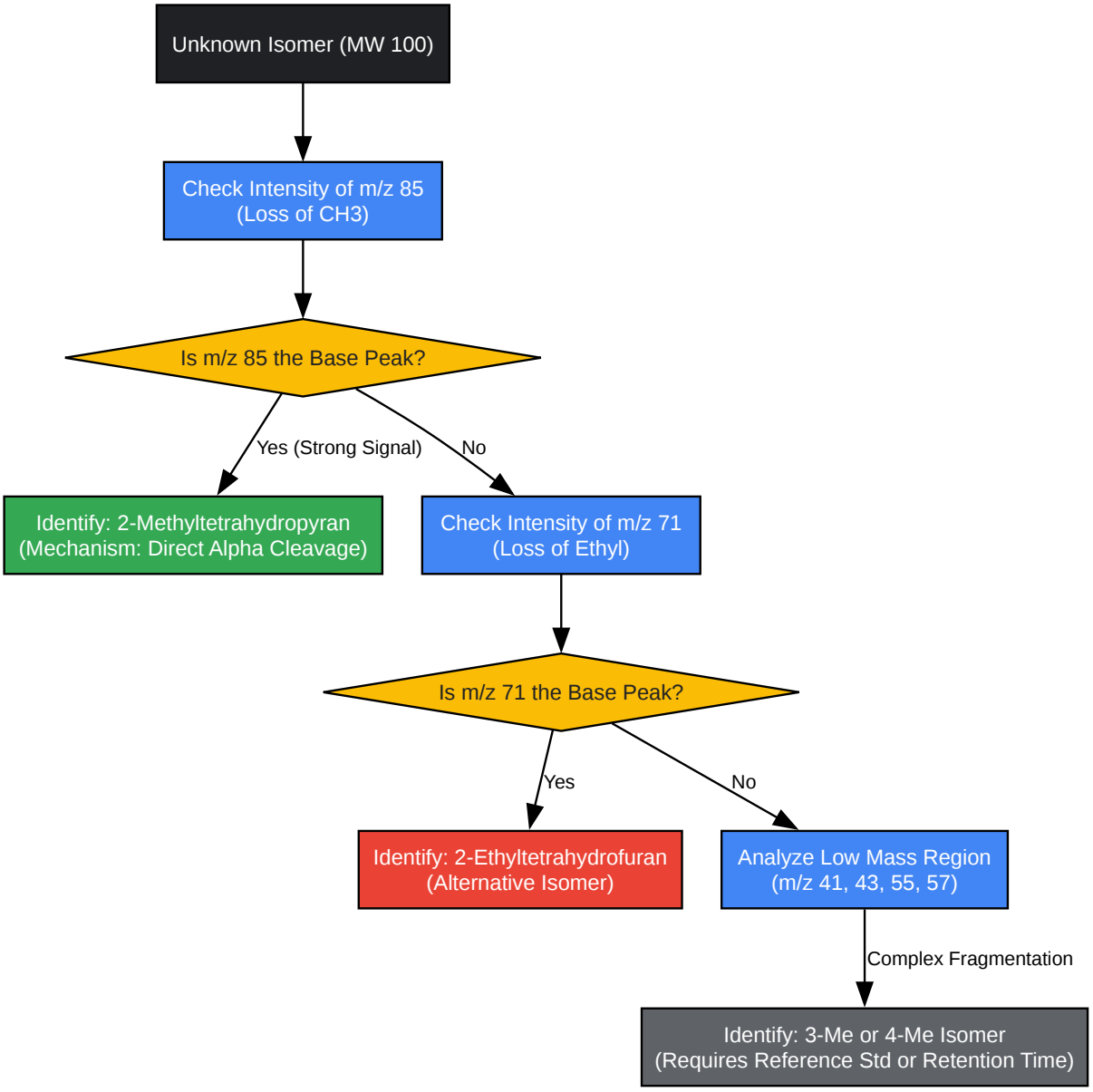
- Ion Source: Electron Ionization (EI) at 70 eV.[1]
  - Note: Do not use "Soft Ionization" (CI) for structural elucidation, as it suppresses the diagnostic fragment ions described above.
- Scan Range: m/z 35 – 150. (Scanning too low admits air/water background; scanning too high reduces sensitivity).

Visualization of Pathways[2]

Diagram 1: Mechanistic Differentiation Workflow

This decision tree guides the analyst through the spectral logic.

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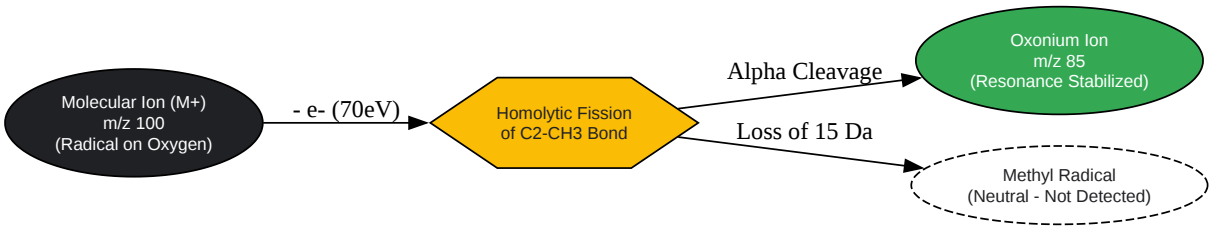
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Caption: Decision logic for differentiating methyl-substituted oxanes from alternatives based on alpha-cleavage products.

Diagram 2: 2-Methyltetrahydropyran Alpha-Cleavage Pathway

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The specific electron pushing mechanism that yields the diagnostic m/z 85 ion.



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Caption: The dominant alpha-cleavage pathway for 2-methyltetrahydropyran generating the diagnostic m/z 85 peak.

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